

# N-ethyl-2-iodoaniline safety data sheet and handling precautions

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## Compound of Interest

Compound Name: *N*-ethyl-2-iodoaniline

Cat. No.: B15315916

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## N-ethyl-2-iodoaniline: A Technical Safety and Handling Guide

Disclaimer: A specific Safety Data Sheet (SDS) for **N-ethyl-2-iodoaniline** (CAS No. 133286-16-5) is not readily available in public domains. This guide is a compilation of safety information extrapolated from the SDSs of structurally similar compounds, including 2-iodoaniline, *N*-ethylaniline, and other substituted anilines. The information herein should be used as a guideline for preliminary safety assessment and handling procedures. It is imperative to conduct a thorough risk assessment and consult with a qualified safety professional before handling this chemical.

## Introduction

**N-ethyl-2-iodoaniline** is a substituted aniline derivative. Due to the presence of the iodo- and ethyl- functional groups on the aniline scaffold, this compound is of interest to researchers in synthetic organic chemistry and drug development. The safety profile of this compound is not well-documented; however, based on analogous structures, it is prudent to handle it as a hazardous chemical with potential for toxicity and irritation. This guide provides a summary of the likely hazards, handling precautions, and emergency procedures.

## Hazard Identification and Classification


Based on data from similar compounds, **N-ethyl-2-iodoaniline** is anticipated to be classified as follows:

#### Globally Harmonized System (GHS) Classification (Predicted)

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.[1][2][3]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.[3][4]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.[3][4]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation.[1][2][5]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[1][2][5]
Specific Target Organ Toxicity - Single Exposure	Category 3	H335: May cause respiratory irritation.[1][2][5]

Signal Word: Warning

Hazard Pictograms:

 alt text

## Physical and Chemical Properties

Quantitative data for **N-ethyl-2-iodoaniline** is limited. The following table includes data for structurally related compounds to provide an estimation of its properties.

Property	2-Iodoaniline	N-Ethylaniline	N-ethyl-2-iodoaniline
CAS Number	615-43-0	103-69-5	133286-16-5
Molecular Formula	C <sub>6</sub> H <sub>6</sub> IN	C <sub>8</sub> H <sub>11</sub> N	C <sub>8</sub> H <sub>10</sub> IN[6]
Molecular Weight	219.02 g/mol	121.18 g/mol	247.08 g/mol
Appearance	Crystalline Needles	Colorless liquid, turns brown on exposure to light and air	Not available
Melting Point	55-58 °C	-63 °C	Not available
Boiling Point	262.0±23.0 °C	205 °C	Not available
Flash Point	>230 °F	85 °C	Not available
Solubility	Insoluble in water	Insoluble in water	Not available

## Experimental Protocols: Safe Handling Procedures

Given the predicted hazards, the following handling procedures are recommended. These are general guidelines and should be adapted to specific laboratory conditions through a formal risk assessment.

### 4.1. Engineering Controls

- **Ventilation:** Always handle **N-ethyl-2-iodoaniline** in a well-ventilated area. A certified chemical fume hood is required for all manipulations of this compound, including weighing, transferring, and reactions.
- **Safety Equipment:** An eyewash station and a safety shower must be readily accessible in the immediate work area.

### 4.2. Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory.
- **Skin Protection:**

- Gloves: Wear chemically resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation or puncture before and during use.
- Lab Coat: A flame-resistant lab coat should be worn at all times.
- Clothing: Long pants and closed-toe shoes are required.
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.

#### 4.3. Hygiene Practices

- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Do not eat, drink, or smoke in the laboratory.
- Contaminated clothing should be removed immediately and decontaminated before reuse.

#### 4.4. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents, acids, acid chlorides, and acid anhydrides.
- Protect from light.

#### 4.5. Spill and Disposal

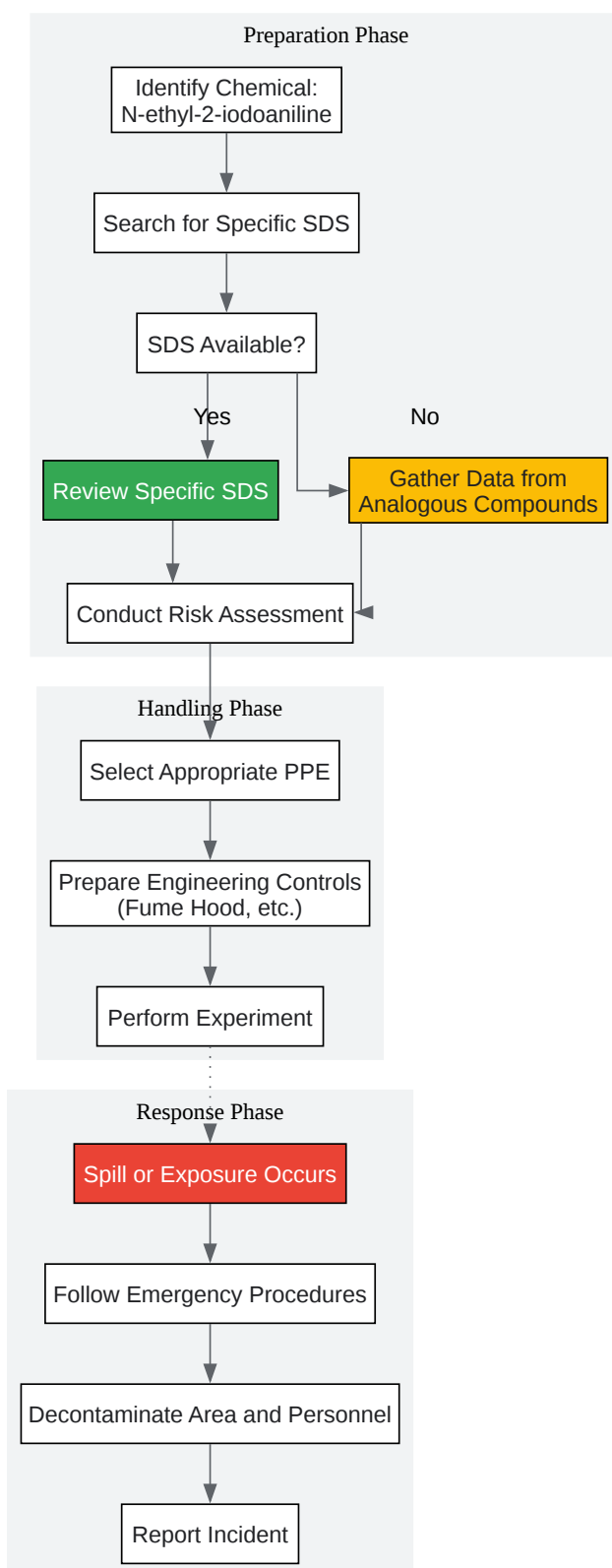
- Spill: In case of a spill, evacuate the area. Wearing appropriate PPE, contain the spill using an inert absorbent material. Collect the absorbed material into a sealed container for disposal.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.

## First-Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[3]
- Skin Contact: Immediately flush the skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][2]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[3]

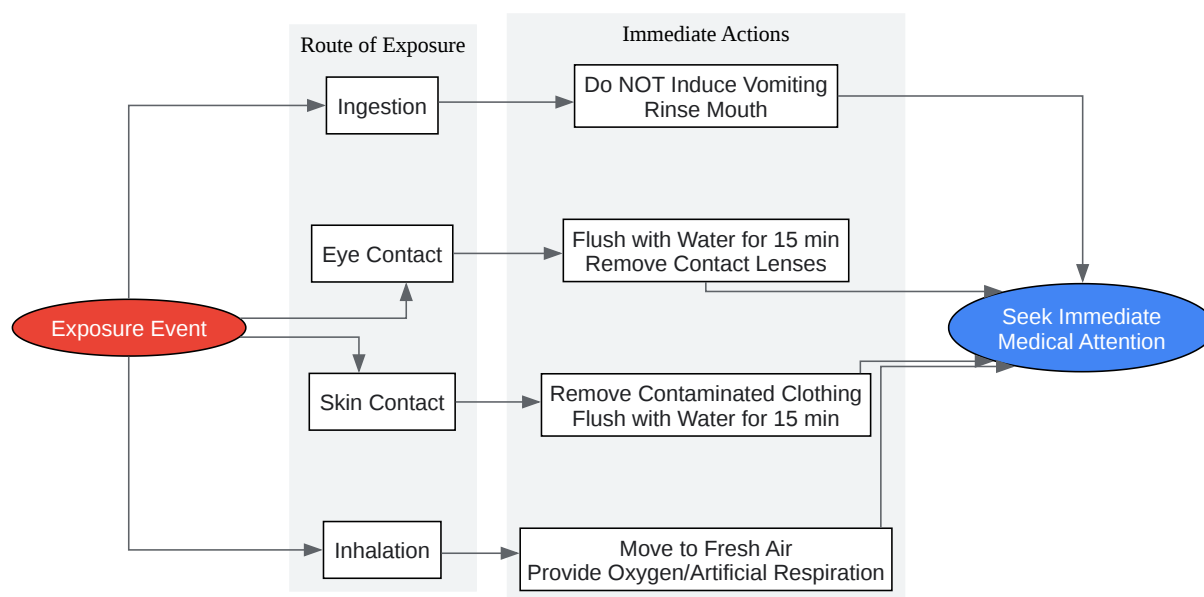
## Visualized Workflows

The following diagrams illustrate key logical workflows for handling hazardous chemicals like **N-ethyl-2-iodoaniline**.



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Caption: Chemical Hazard Assessment and Handling Workflow.



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Caption: Emergency First-Aid Response Protocol.

## Conclusion

While a specific Safety Data Sheet for **N-ethyl-2-iodoaniline** is not currently available, a conservative approach to its handling is warranted based on the known hazards of similar iodo- and ethyl- substituted anilines. It should be treated as a compound that is harmful if swallowed, inhaled, or in contact with skin, and as an irritant to the skin, eyes, and respiratory system. Strict adherence to the safe handling procedures outlined in this guide, including the use of appropriate engineering controls and personal protective equipment, is essential to minimize the risk of exposure for researchers and drug development professionals. A thorough,

substance-specific risk assessment should always be completed before any new experimental work with this compound is undertaken.

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